

Personal protective equipment for handling trans-1,4-Dichloro-2-butene

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Compound of Interest

Compound Name: trans-1,4-Dichloro-2-butene

Cat. No.: B041546

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Essential Safety and Handling Guide for trans-1,4-Dichloro-2-butene

This guide provides critical safety, handling, and disposal information for laboratory personnel working with **trans-1,4-Dichloro-2-butene**. Adherence to these procedures is essential for ensuring a safe laboratory environment.

Chemical Properties and Hazards Overview

trans-1,4-Dichloro-2-butene is a colorless to light yellow liquid with a distinct, sweet, and pungent odor.[1][2] It is a highly toxic, flammable, and corrosive chemical that poses significant health risks, including the potential to cause cancer.[3][4] The substance is toxic if swallowed, in contact with skin, or inhaled.[4] It causes severe skin and eye burns.[3] Due to its hazardous nature, it must be handled with extreme caution using appropriate personal protective equipment and engineering controls.

Property	Value
CAS Number	110-57-6
Molecular Formula	C4H6Cl2
Molecular Weight	125.00 g/mol
Boiling Point	74-76 °C at 40 mmHg
Melting Point	1-3 °C
Flash Point	53 °C (127.4 °F) - closed cup
Density	1.183 g/mL at 25 °C
Vapor Pressure	10 mmHg at 20 °C
Storage Temperature	2-8°C
Airborne Exposure Limit	ACGIH recommends a limit of 0.005 ppm averaged over an 8-hour workshift.[5][6]

Health Hazard Information

- Acute Effects: Causes severe burns to the skin and eyes and is a lachrymator (induces tearing).[3] Inhalation may be fatal, causing chemical burns to the respiratory tract.[3] Ingestion is poisonous and results in burns to the gastrointestinal tract.[3] It is toxic in contact with skin.[3]
- Chronic Effects: May cause cancer in humans.[3] It is also suspected of damaging fertility or the unborn child and may cause genetic defects.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **trans-1,4-Dichloro-2-butene**.

PPE Category	Specification
Hand	Wear appropriate protective gloves. Safety equipment suppliers recommend Polyvinyl Alcohol, Viton®, and DuPont Tychem® Responder® as protective materials.[5]
Eye/Face	Use chemical safety goggles and a face shield.
Skin/Body	Wear appropriate protective clothing to minimize skin contact.[3] This includes a lab coat, and for larger quantities or risk of splash, a chemical-resistant apron or suit. All protective clothing should be clean and put on before work.[5]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced.[3] For potential exposure above 0.005 ppm, a full facepiece respirator with an organic vapor cartridge is recommended.[5]

Operational Plan: Step-by-Step Handling Procedures

All operations involving **trans-1,4-Dichloro-2-butene** must be conducted in a designated area, within a chemical fume hood.[3] An eyewash station and safety shower must be readily accessible.[3]

Preparation:

- Obtain Special Instructions: Before use, obtain and read the Safety Data Sheet (SDS).[3]
- Fume Hood Verification: Ensure the chemical fume hood is functioning correctly.
- Gather Materials: Assemble all necessary equipment, including spark-proof tools and explosion-proof equipment.[3]

- Don PPE: Put on all required personal protective equipment as specified in the table above.

Handling:

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.^[7]
- Dispensing: Use only non-sparking tools when opening and dispensing the chemical.^[8]
- Avoid Inhalation and Contact: Do not breathe vapors, mist, or gas.^[3] Avoid contact with eyes, skin, and clothing.^[3]
- Storage: Keep the container tightly closed and store in a cool, dry, well-ventilated area, away from ignition sources.^[8]^[9] It is recommended to store it under an argon blanket and refrigerated at temperatures between 2-8°C.^[3]

Post-Handling:

- Decontamination: Wash hands and any exposed skin thoroughly after handling.^[5]
- Clothing: Contaminated work clothes should be removed promptly and laundered by trained personnel.^[6]
- Work Area: Clean the work area thoroughly.

Disposal Plan

trans-1,4-Dichloro-2-butene and its container must be disposed of as hazardous waste.^[3]

Spill Response:

- Evacuate: In case of a spill, evacuate the area immediately.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Absorb the spill with inert material such as vermiculite, sand, or earth.^[3]

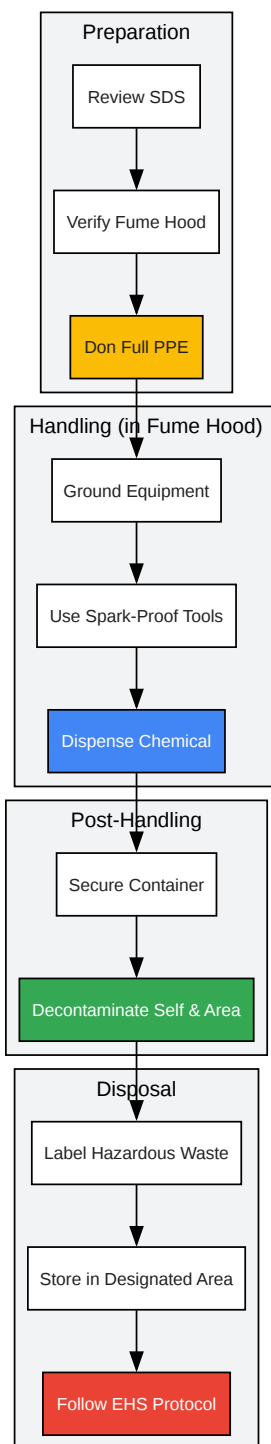
- Collection: Use spark-proof tools to collect the absorbed material and place it in a suitable, sealed container for disposal.[\[3\]](#)
- Decontamination: Clean the spill area thoroughly.

Waste Disposal:

- Waste Classification: This material is classified as hazardous waste.
- Regulatory Compliance: Disposal must be in accordance with all applicable federal, state, and local environmental regulations. High-temperature incineration with hydrochloric acid scrubbing is a potential disposal method.[\[1\]](#) Contact your institution's environmental health and safety department for specific guidance.
- Container Disposal: Do not reuse empty containers. They should be treated as hazardous waste.

Experimental Workflow and Safety Diagram

Safe Handling and Disposal of trans-1,4-Dichloro-2-butene



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Caption: Workflow for safe handling and disposal of **trans-1,4-Dichloro-2-butene**.

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